

Application Notes and Protocols for Creating and Analyzing Strigolactone Biosynthesis Mutants

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Compound of Interest

Compound Name: *Strigolactones*

CAS No.: 80286-95-9

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Strigolactones (SLs) are a class of carotenoid-derived plant hormones that play crucial roles in regulating various aspects of plant development, including shoot branching, root architecture, and symbiotic interactions with arbuscular mycorrhizal fungi.[1][2][3] They also act as germination stimulants for parasitic weeds, making the study of their biosynthesis and signaling pathways of significant agricultural interest.[4] This document provides detailed application notes and protocols for the creation and analysis of strigolactone biosynthesis mutants, offering researchers the tools to investigate the function of genes involved in SL metabolism and to develop strategies for crop improvement.

Methods for Creating Strigolactone Biosynthesis Mutants

Several methods can be employed to generate mutants deficient in strigolactone biosynthesis. The choice of method often depends on the plant species, the desired type of mutation, and available resources.

CRISPR/Cas9-Mediated Gene Editing

The CRISPR/Cas9 system has emerged as a powerful tool for targeted gene knockout in plants.^{[5][6]} This technology allows for the precise disruption of key genes in the strigolactone biosynthesis pathway, such as CAROTENOID CLEAVAGE DIOXYGENASE 7 (CCD7) and CCD8.^{[5][7]}

Experimental Protocol: CRISPR/Cas9-Mediated Knockout of a Strigolactone Biosynthesis Gene (e.g., CCD7) in Rice

- Target Selection and sgRNA Design:
 - Identify the target gene sequence for CCD7 in the rice genome.
 - Design two or more single-guide RNAs (sgRNAs) targeting the coding sequence of OsCCD7. Online tools can be used for sgRNA design to maximize efficiency and minimize off-target effects.
- Vector Construction:
 - Synthesize the designed sgRNA sequences.
 - Clone the sgRNAs into a plant expression vector containing the Cas9 nuclease gene under the control of a suitable promoter (e.g., a ubiquitin promoter). The vector should also contain a selectable marker, such as hygromycin resistance.
- Plant Transformation:
 - Introduce the CRISPR/Cas9 construct into *Agrobacterium tumefaciens*.
 - Transform rice calli with the engineered *Agrobacterium* strain.
 - Select transformed calli on a medium containing hygromycin.

- Plant Regeneration and Screening:
 - Regenerate whole plants from the selected calli.
 - Screen the regenerated plants (T0 generation) for mutations in the target gene. This is typically done by PCR amplifying the target region followed by sequencing to identify insertions, deletions (indels), or other mutations.
- Generation of Homozygous Mutant Lines:
 - Self-pollinate the T0 plants containing the desired mutations.
 - Analyze the T1 progeny to identify homozygous mutants, which will be null for the target gene function.

T-DNA Insertional Mutagenesis

T-DNA insertional mutagenesis is a classic forward and reverse genetics approach to generate mutants.^{[8][9][10]} Large populations of plants with random T-DNA insertions are generated, and individuals with mutations in genes of interest can be identified through screening.

Experimental Protocol: Screening for T-DNA Insertion Mutants in a Strigolactone Biosynthesis Gene

- Obtain T-DNA Insertion Lines:
 - Acquire a collection of T-DNA insertional mutant lines for the plant species of interest (e.g., from stock centers like ABRC for Arabidopsis).
 - Alternatively, generate a new population of T-DNA tagged lines via Agrobacterium-mediated transformation.
- Screening for Insertions in Target Genes:
 - Use a PCR-based screening approach. Design gene-specific primers (GSPs) flanking the potential insertion site and a T-DNA border primer (e.g., LBb1 for SALK lines).
 - Perform two PCR reactions for each plant:

- GSP Forward + GSP Reverse: This reaction will amplify a product in wild-type plants but not in homozygous insertion mutants.
- GSP Forward + T-DNA Border Primer: This reaction will amplify a product only if a T-DNA is inserted in the gene of interest.
- Identification of Homozygous Mutants:
 - Identify plants that are positive for the T-DNA insertion and negative for the wild-type gene product. These are the homozygous mutants.
- Confirmation of Gene Disruption:
 - Sequence the PCR product from the T-DNA insertion to confirm the exact location of the insertion.
 - Perform RT-PCR or qPCR to confirm the absence of the full-length transcript of the target gene.

Chemical Mutagenesis

Chemical mutagens, such as ethyl methanesulfonate (EMS), can be used to induce random point mutations throughout the genome.^[11] This method is useful for creating a wide range of alleles for a target gene.

Experimental Protocol: Chemical Mutagenesis with EMS

- Seed Treatment:
 - Treat seeds of the plant of interest with an appropriate concentration of EMS solution for a specific duration. The optimal concentration and time will vary depending on the species.
 - Thoroughly wash the seeds to remove residual EMS.
- Generation of M1 and M2 Populations:
 - Sow the treated seeds to generate the M1 generation.

- Allow the M1 plants to self-pollinate and collect the M2 seeds.
- Phenotypic Screening:
 - Screen the M2 population for phenotypes associated with strigolactone deficiency, such as increased shoot branching.[\[12\]](#)
- Identification of the Causal Mutation:
 - Once a mutant with the desired phenotype is identified, map the mutation using techniques like bulked segregant analysis followed by whole-genome sequencing.[\[11\]](#)

Analysis of Strigolactone Biosynthesis Mutants

Once mutants have been generated, a combination of phenotypic, biochemical, and molecular analyses is required to characterize their defects in strigolactone biosynthesis and the resulting physiological consequences.

Phenotypic Analysis

Strigolactone-deficient mutants typically exhibit a distinct set of developmental phenotypes.

- Increased Shoot Branching/Tillering: This is the most prominent phenotype of SL-deficient mutants.[\[5\]](#)[\[12\]](#)[\[13\]](#) The number of tillers or branches should be quantified and compared to wild-type plants.
- Dwarfism: In some species like rice, SL mutants can show reduced plant height.[\[7\]](#)
- Altered Root Architecture: SLs are involved in regulating root development. Mutants may show alterations in primary root length, lateral root density, and root hair formation.
- Rescue Experiments: The application of a synthetic strigolactone analog, such as GR24, should rescue the mutant phenotype, confirming that the observed traits are due to SL deficiency.[\[5\]](#)[\[13\]](#)

Table 1: Phenotypic Comparison of Wild-Type and *ccd7* Mutant Rice

Phenotype	Wild-Type	ccd7 Mutant
Tiller Number	~5	~25[5]
Plant Height (cm)	~80	~60[7]

Biochemical Analysis: Strigolactone Extraction and Quantification

Direct measurement of strigolactone levels in root exudates and tissues is essential to confirm a defect in biosynthesis.

Experimental Protocol: Strigolactone Extraction and Quantification by LC-MS/MS

- Collection of Root Exudates:
 - Grow plants hydroponically.
 - Replace the nutrient solution with deionized water for 24-48 hours to collect root exudates. [14]
 - Filter the collected solution to remove debris.
- Extraction:
 - Acidify the root exudate solution to pH 3.0 with formic acid.[15]
 - Extract the acidified solution three times with an equal volume of ethyl acetate.[15]
 - Pool the organic phases and dry them over anhydrous sodium sulfate.
 - Evaporate the solvent to dryness under a stream of nitrogen.[14]
- Solid-Phase Extraction (SPE) Purification:
 - Condition a C18 SPE cartridge with methanol followed by deionized water.[14][15]

- Redissolve the dried extract in a small volume of 10% acetone and load it onto the cartridge.[14]
- Wash the cartridge with water to remove polar impurities.
- Elute the **strigolactones** with acetone.[14][15]
- Evaporate the eluate to dryness.
- LC-MS/MS Analysis:
 - Reconstitute the sample in a suitable solvent (e.g., acetonitrile/water).
 - Inject the sample into a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.
 - Quantify the **strigolactones** by comparing their peak areas to those of known standards. The use of stable isotope-labeled internal standards is recommended for accurate quantification.[16]

Table 2: Strigolactone Levels in Root Exudates of Wild-Type and Mutant Tomato

Genotype	Strigolactone Level (relative units)
Wild-Type (M82)	100%
sb1 (ccd7 mutant)	0% [17]
sb2 (ccd8 mutant)	0% [17]
sb3 (d14 mutant - perception)	~200% [17]

Biological Activity Assays

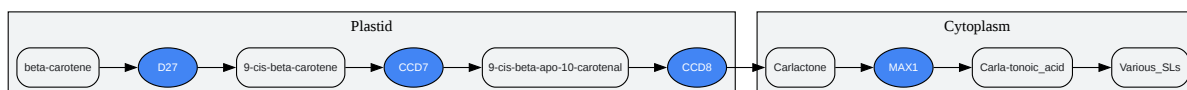
The biological activity of **strigolactones** in root exudates can be assessed using germination assays with seeds of parasitic plants like *Striga* or *Orobanch*e.

Experimental Protocol: Parasitic Seed Germination Assay

- Seed Sterilization and Pre-conditioning:
 - Surface sterilize parasitic plant seeds (e.g., *Striga hermonthica*).
 - Pre-condition the seeds on moist glass fiber filter paper in the dark for 10-14 days to induce germination competence.
- Germination Induction:
 - Apply a dilution series of the root exudate extracts from wild-type and mutant plants to the pre-conditioned seeds.
 - Use a synthetic strigolactone (e.g., GR24) as a positive control and solvent as a negative control.^[14]
- Scoring Germination:
 - Incubate the seeds in the dark for 2-5 days.
 - Count the number of germinated seeds under a microscope. A seed is considered germinated when the radicle has emerged.^[14]

Visualization of Pathways and Workflows

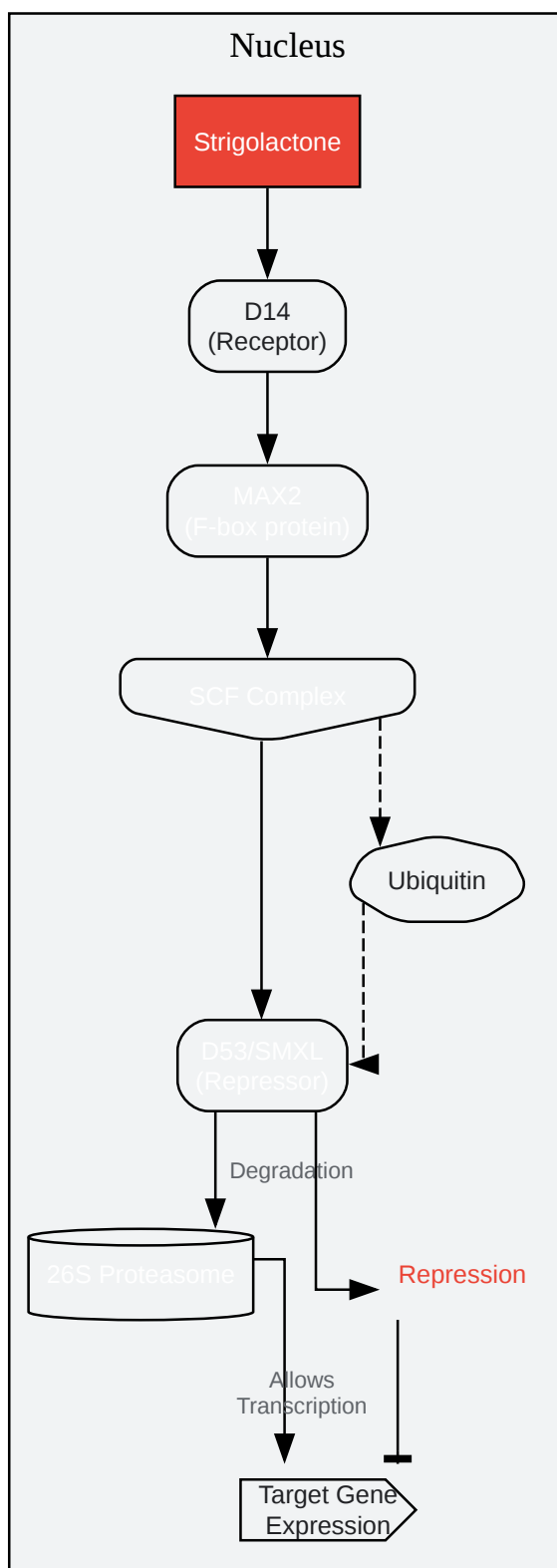
Strigolactone Biosynthesis Pathway



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Caption: Simplified strigolactone biosynthesis pathway.

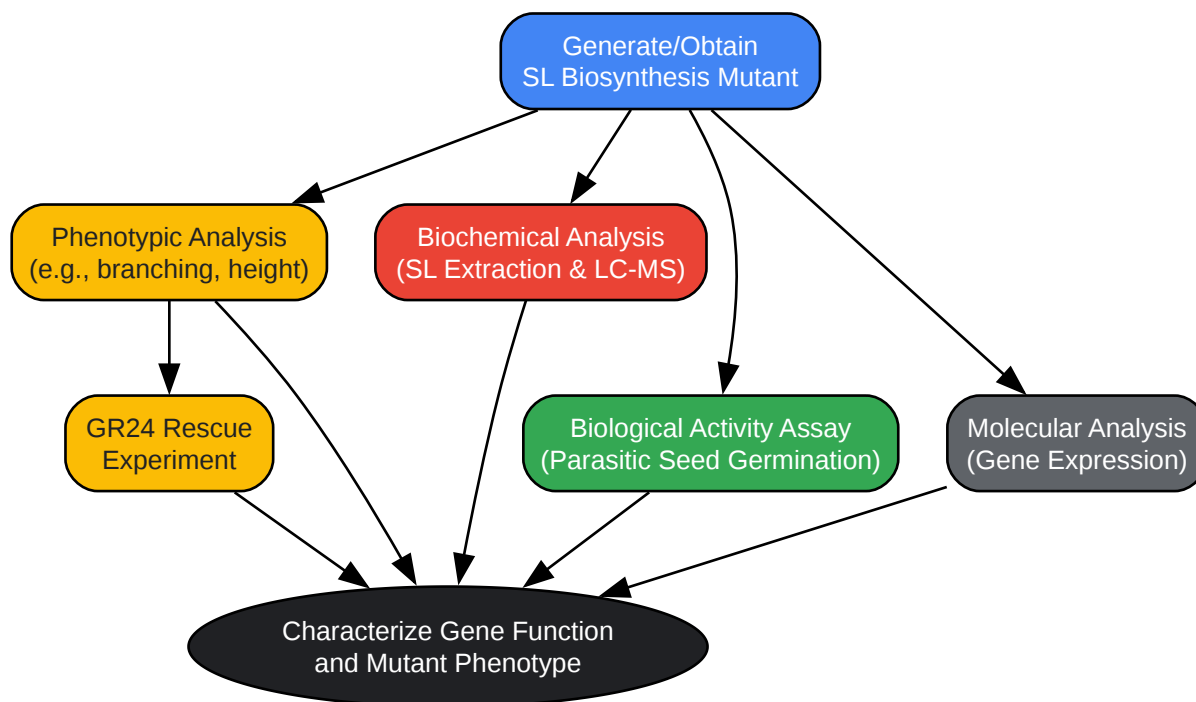
Strigolactone Signaling Pathway



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Caption: Core strigolactone signaling pathway.

Experimental Workflow for Mutant Analysis



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Caption: Workflow for analyzing SL biosynthesis mutants.

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